

Triiodosilane CAS number and physical constants

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Compound of Interest

Compound Name: Triiodosilane

Cat. No.: B3047058

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An In-Depth Technical Guide to Triiodosilane

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Triiodosilane** (SiI_3). The information is curated for professionals in research and development who require accurate data for experimental design, safety protocols, and materials science applications.

Chemical Identity

Triiodosilane is an inorganic compound with the chemical formula HI_3Si .^{[1][2][3][4]} It is a key precursor in the deposition of silicon-containing thin films and finds applications in semiconductor fabrication and pharmaceutical synthesis.^[5]

- Chemical Name: **Triiodosilane**
- CAS Registry Number: 13465-72-0^{[1][2][3][4][5]}
- Molecular Formula: HI_3Si ^{[1][2][3][4]}
- Synonyms: Iodosilane (SiHI_3), Trijodsilan^[6]

Physical and Chemical Constants

The following table summarizes the key physical and chemical constants of **Triiodosilane**. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Notes
Molecular Weight	409.81 g/mol [5]	Also reported as 409.8069 g/mol [1][4]
Physical State	Liquid[5]	at standard temperature and pressure
Melting Point	8 °C[5]	
Boiling Point	220 °C[5]	At 760 mmHg; also reported as 216.9 °C[3][6][7]
95 °C[5]	At 12 Torr	
Vapor Pressure	0.201 mmHg[7]	At 25 °C

Hazard Information

Triiodosilane is a hazardous substance that requires careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazards:

- Flammable Liquid and Vapor: (H226)[2]
- Water-Reactivity: In contact with water, it releases flammable gases which may ignite spontaneously (H260).[2]
- Corrosivity: Causes severe skin burns and eye damage (H314).[2]

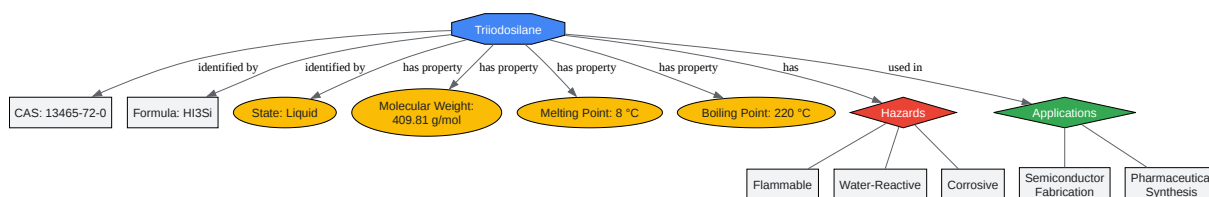
Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Data and Methodologies

The physical constants presented in this guide are compiled from publicly available chemical databases and supplier technical data sheets. These values are determined through standard experimental techniques in physical chemistry. For instance, melting and boiling points are typically measured via calorimetry and ebulliometry, respectively. The specific experimental protocols for determining these values for **Triiodosilane** are not detailed in the source literature but conform to established international standards for chemical characterization.

Logical Relationships of Triiodosilane Properties

The following diagram illustrates the key identifiers and properties of **Triiodosilane**.



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Fig. 1: Key identifiers, physical properties, hazards, and applications of **Triiodosilane**.

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Address: 3281 E Guasti Rd

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